

methyl (3S)-3-amino-3-phenylpropanoate safety and handling

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Compound of Interest

Compound Name: methyl (3S)-3-amino-3-phenylpropanoate

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An In-Depth Technical Guide to the Safe Handling of **Methyl (3S)-3-amino-3-phenylpropanoate** and its Hydrochloride Salt

Introduction

Methyl (3S)-3-amino-3-phenylpropanoate and its hydrochloride salt are important chiral building blocks in organic synthesis, notably serving as key intermediates in the production of various pharmaceuticals.^{[1][2]} Given their application in research and drug development, a thorough understanding of their chemical properties and associated hazards is paramount for ensuring laboratory safety. This guide provides a comprehensive overview of the essential safety protocols and handling procedures for both the free base and hydrochloride salt forms of this compound, designed for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A clear distinction between the free base and its hydrochloride salt is crucial for safe handling, as their physical properties can differ. The hydrochloride salt is often preferred for its increased stability and ease of handling as a crystalline solid.

Property	Methyl (3S)-3-amino-3-phenylpropanoate (Free Base)	Methyl (3S)-3-amino-3-phenylpropanoate HCl
CAS Number	37088-66-7[2][3]	144494-72-4[1][4][5][6]
Molecular Formula	C10H13NO2[2][3][7][8]	C10H14ClNO2[4][6]
Molecular Weight	179.22 g/mol [2][3][7][8]	215.68 g/mol [4][6]
Appearance	Pale yellow low-melting solid[2]	Off-white or white powder/crystals[1]
Boiling Point	~283.0 °C (Predicted)[2][3][9]	317.4 °C at 760 mmHg[1]
Storage Temperature	Store in a freezer under -20°C[2][3][9]	Inert atmosphere, 2-8°C[10]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Methanol[2][3]	Data not widely available, but expected to have good solubility in water and polar organic solvents.

Hazard Identification and Toxicological Profile

The primary safety data available pertains to the hydrochloride salt, which is classified under the Globally Harmonized System (GHS). The free base is expected to have a similar hazard profile, but specific data is lacking.

GHS Classification (for Hydrochloride Salt):[6]

- Pictogram: GHS07 (Exclamation Mark)

- Signal Word: Warning[1][10]

- Hazard Statements:

- H302: Harmful if swallowed[5][6]

- H315: Causes skin irritation[1][5][6]

- H319: Causes serious eye irritation[1][5][6]
- H335: May cause respiratory irritation[1][5][6]
- Precautionary Statements:
 - Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P271 (Use only in a well-ventilated area), P280 (Wear protective gloves/eye protection/face protection)[1][11][12]
 - Response: P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P304+P340 (IF INHALED: Remove person to fresh air), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)[1][11][13]
 - Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up)[1][12]
 - Disposal: P501 (Dispose of contents/container to an approved waste disposal plant)[1][12]

Toxicological Summary: While specific LD50 data is not readily available in the provided results, the H302 classification indicates acute oral toxicity. The primary hazards are associated with irritation to the skin, eyes, and respiratory system upon direct contact or inhalation.[6]

Exposure Controls and Personal Protective Equipment (PPE)

Controlling exposure is fundamental to the safe handling of this chemical. A combination of engineering controls and appropriate PPE is required.

- Engineering Controls:
 - Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the powder to prevent inhalation of dust.[11][12]
 - Emergency eye wash fountains and safety showers must be readily accessible in the immediate vicinity of any potential exposure.[11]

- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear chemical safety goggles or glasses that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations. A face shield may be necessary for operations with a higher risk of splashing.[11][13]
 - Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat to prevent skin exposure.[11][13]
 - Respiratory Protection: Under normal use conditions with adequate engineering controls (i.e., in a fume hood), respiratory protection may not be necessary. If dust is generated outside of a contained system, a particle filter respirator is recommended.[11][13]

Safe Handling and Storage Procedures

Adherence to strict protocols for handling and storage is critical to minimize risk.

Handling Protocol:

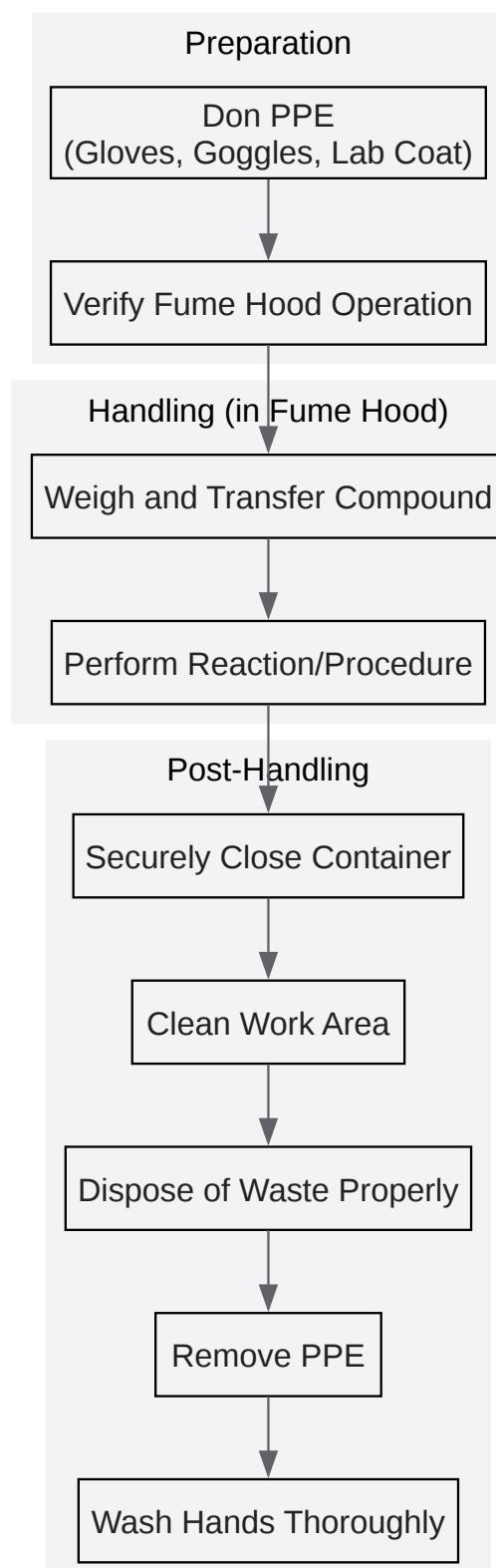
- Preparation: Before handling, ensure all necessary PPE is donned correctly and that the work area (fume hood) is clean and uncluttered.
- Weighing and Transfer: Conduct all weighing and transfer operations of the solid compound within a fume hood to contain any dust.
- Avoidance of Contact: Do not breathe dust or vapors.[11][13] Avoid contact with skin and eyes.[13]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[13] Do not eat, drink, or smoke in the laboratory.[11]

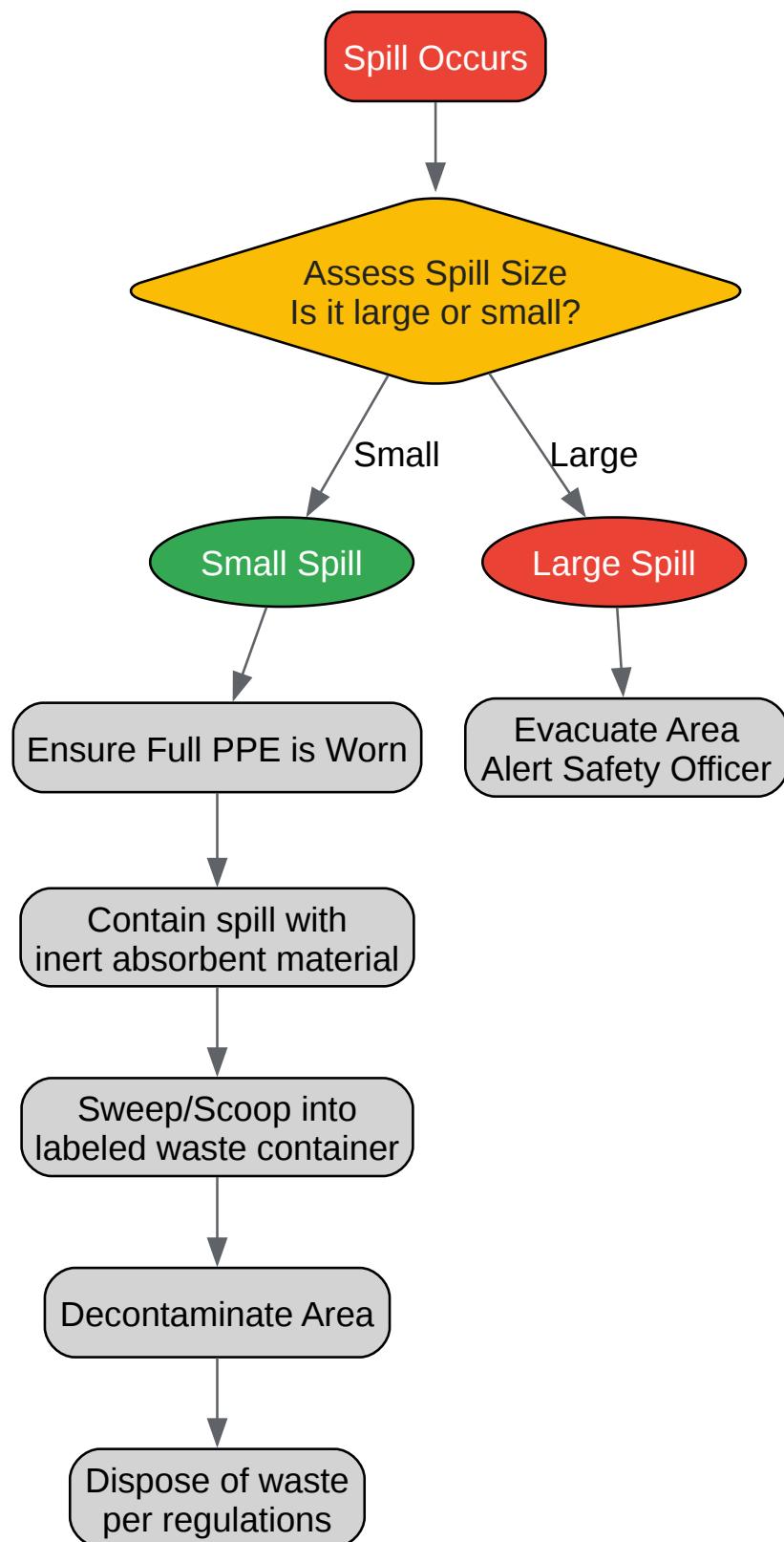
Storage Protocol:

- Store the compound in a tightly closed container.[12][13]
- Free Base (CAS 37088-66-7): Keep in a dark place, under an inert atmosphere, and stored in a freezer at temperatures below -20°C.[2][3][9]

- Hydrochloride Salt (CAS 144494-72-4): Store in a dry, cool, and well-ventilated place under an inert atmosphere, at temperatures between 2-8°C.[10]
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, and strong bases.[13]

Workflow for Safe Handling:





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Caption: Decision-making process for responding to a chemical spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [\[11\]*](#) Specific Hazards: Thermal decomposition may generate carbon oxides. [\[11\]](#)In a fire, containers may explode if heated under confinement. [\[11\]*](#) Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear. [\[14\]](#)

Disposal Considerations

Chemical waste must be disposed of in accordance with all local, state, and federal regulations.

- Chemical Waste: Dispose of the chemical and any contaminated materials in a designated, approved hazardous waste container. [\[1\]*](#) Packaging: Do not reuse empty containers. They should be treated as hazardous waste.

Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines.

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